

# A Technical Guide to the Physical Properties of Salicylyl Chloride

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## Compound of Interest

Compound Name: Salicylyl chloride

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the core physical properties of **salicylyl chloride** (2-hydroxybenzoyl chloride). The information is compiled for professionals in research and development who require precise data for experimental design, process optimization, and safety assessments. This document includes tabulated physical data, detailed experimental protocols for its synthesis and property determination, and a workflow visualization.

## Core Physical and Chemical Properties

**Salicylyl chloride** (CAS No: 1441-87-8) is a highly reactive organic compound used primarily as an intermediate in the synthesis of pharmaceuticals and other complex organic molecules. [1][2] Its dual functionality, featuring both a reactive acyl chloride group and a phenolic hydroxyl group, makes it a versatile building block. [3][4]

## Quantitative Data Summary

The physical properties of **salicylyl chloride** are summarized in the table below. Data has been aggregated from multiple sources to provide a comprehensive overview.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>5</sub> ClO <sub>2</sub>	[4][5][6]
Molecular Weight	156.57 g/mol	[7][8][9]
IUPAC Name	2-hydroxybenzoyl chloride	[5]
Appearance	Colorless to pale yellow liquid; Low-melting solid	[4]
Melting Point	17-20 °C	[7]
19 °C	[6][10]	
Boiling Point	59 °C	[6]
Density	1.37 g/cm <sup>3</sup>	[6]
1.31 g/mL at 25 °C	[11]	
Solubility	Soluble in organic solvents (e.g., dichloromethane, ether). Reacts with water.	[4]
pKa (Predicted)	7.40 ± 0.30	

## Experimental Protocols

Detailed methodologies are crucial for the safe and effective handling and application of **salicylyl chloride**.

### Synthesis of Salicylyl Chloride via Chlorination

**Salicylyl chloride** is commonly synthesized by treating salicylic acid with a chlorinating agent, such as thionyl chloride (SOCl<sub>2</sub>). [1][12]

Objective: To prepare **salicylyl chloride** from salicylic acid.

Reagents:

- Salicylic Acid (10 g)

- Thionyl Chloride (7 mL)
- Aluminum Chloride (0.02 g, catalyst)

#### Procedure:

- In a fume hood, equip a round-bottom flask with a reflux condenser and a drying tube to protect the reaction from atmospheric moisture.
- Combine salicylic acid (10 g), thionyl chloride (7 mL), and aluminum chloride (0.02 g) in the flask.[\[12\]](#)
- Heat the mixture gently in a water bath to a temperature of 40-45°C.[\[12\]](#)
- Maintain this temperature and stir the reaction mixture for 1.5 hours.[\[12\]](#) During this time, the byproducts hydrogen chloride (HCl) and sulfur dioxide (SO<sub>2</sub>) will be evolved as gases.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess thionyl chloride under reduced pressure (vacuum).[\[12\]](#)
- The resulting crude **salicylyl chloride** is often of sufficient purity for use in subsequent reactions without further purification.[\[12\]](#)

## Determination of Melting Point

The melting point is a critical indicator of purity. For a low-melting solid like **salicylyl chloride**, a precise determination is essential. The capillary method using a Mel-Temp apparatus or a similar device is standard.[\[13\]](#)[\[14\]](#)

Objective: To accurately measure the melting range of a **salicylyl chloride** sample.

#### Methodology:

- Sample Preparation: A small amount of the solid **salicylyl chloride** is introduced into a glass capillary tube, which is sealed at one end.[\[15\]](#)[\[16\]](#)[\[17\]](#) The sample is packed down to a height of 2-3 mm by tapping the tube or dropping it through a long glass tube.[\[16\]](#)

- Initial Approximate Measurement: Place the capillary tube in the heating block of the apparatus. Heat the sample rapidly to get a rough estimate of the melting point.[13][16] This helps establish the temperature range for the precise measurement.
- Accurate Measurement: Allow the apparatus to cool to at least 20°C below the approximate melting point.[16] Insert a new sample and heat slowly, at a rate of approximately 1-2°C per minute, as the temperature approaches the expected melting point.[13]
- Data Recording: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the range). A pure sample will exhibit a sharp melting range of 0.5-1.0°C.[13]

## Mandatory Visualization

The following diagram illustrates the experimental workflow for the synthesis of **salicyloyl chloride** from salicylic acid.

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